Spectroscopic Comparison of Piperidine Hydrobromide and Related Compounds: A Guide for Researchers

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Compound of Interest

Compound Name:	*piperidine hydrobromide*
CAS No.:	*14066-85-4*
Cat. No.:	*B1360383*

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A detailed analysis of **piperidine hydrobromide** using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) is presented, alongside a comparative study with its common alternative, piperidine hydrochloride, and the parent compound, piperidine. This guide provides researchers, scientists, and drug development professionals with objective performance comparisons supported by experimental data and detailed methodologies.

This publication aims to serve as a practical reference for the spectroscopic characterization of **piperidine hydrobromide**. The data herein is intended to aid in the identification, purity assessment, and structural elucidation of this compound in various research and development settings.

Comparative Spectroscopic Data

The following tables summarize the key quantitative data obtained from the NMR, IR, and MS analyses of **piperidine hydrobromide**, piperidine hydrochloride, and piperidine.

Table 1: ^{1}H and ^{13}C NMR Spectroscopic Data

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Compound	Nucleus	Solvent	Chemical Shift (δ) ppm
Piperidine Hydrobromide	^{1}H	DMSO-d_6	8.8 (br s, 2H, N-H), 3.1 (m, 2H, C2/C6-H), 2.8 (m, 2H, C2/C6-H), 1.7 (m, 4H, C3/C5-H), 1.5 (m, 2H, C4-H)
^{13}C	-	Data not available	
Piperidine Hydrochloride	^{1}H	-	Data not readily available in a comparable format
^{13}C	-	Data not readily available in a comparable format	
Piperidine	^{1}H	$CDCl_3$	2.79 (t, 4H, C2/C6-H), 1.58-1.46 (m, 6H, C3/C4/C5-H), 2.04 (s, 1H, N-H)[1][2]
^{13}C	$CDCl_3$	47.45 (C2/C6), 27.24 (C3/C5), 25.21 (C4)[2][3]	

Note: The broad singlet in the ^{1}H NMR of **piperidine hydrobromide** is indicative of the acidic protons on the nitrogen. The chemical shifts for the ring protons are shifted downfield compared to free piperidine due to the electron-withdrawing effect of the protonated nitrogen.

Table 2: Infrared (IR) Spectroscopic Data

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Compound	Sample Phase	Key Absorption Bands (cm^{-1})	Functional Group
Piperidine Hydrobromide	Solid	~2700-2400 (broad), ~1600-1500	$N-H^+$ stretching, $N-H^+$ bending
Piperidine Hydrochloride	Solid	2725, 2660, 2575, 2500, 1595, 1450	$N-H^+$ stretching, $N-H^+$ bending, C-H bending
Piperidine	Liquid Film	3288 (broad), 2933, 2852, 2802, 1454	N-H stretching, C-H stretching, C-H bending

Note: The IR spectra of the hydrohalide salts are characterized by the appearance of broad absorptions in the 2700-2400 cm^{-1} region, which are characteristic of the $N-H^+$ stretching vibrations in ammonium salts. The sharp N-H stretch of the free amine around 3288 cm^{-1} is absent in the salts.

Table 3: Mass Spectrometry (MS) Data

Compound	Ionization Method	Key m/z values	Interpretation
Piperidine Hydrobromide	ESI	86.1	$[M+H]^+$ (Piperidinium ion)
Piperidine Hydrochloride	ESI	86.1	$[M+H]^+$ (Piperidinium ion)
Piperidine	EI	85 (M^+), 84, 70, 56, 43	Molecular ion and characteristic fragments[4]

Note: For the hydrohalide salts, under soft ionization techniques like Electrospray Ionization (ESI), the observed mass corresponds to the protonated piperidine cation. Electron Ionization (EI) of free piperidine results in the molecular ion and a series of fragment ions.

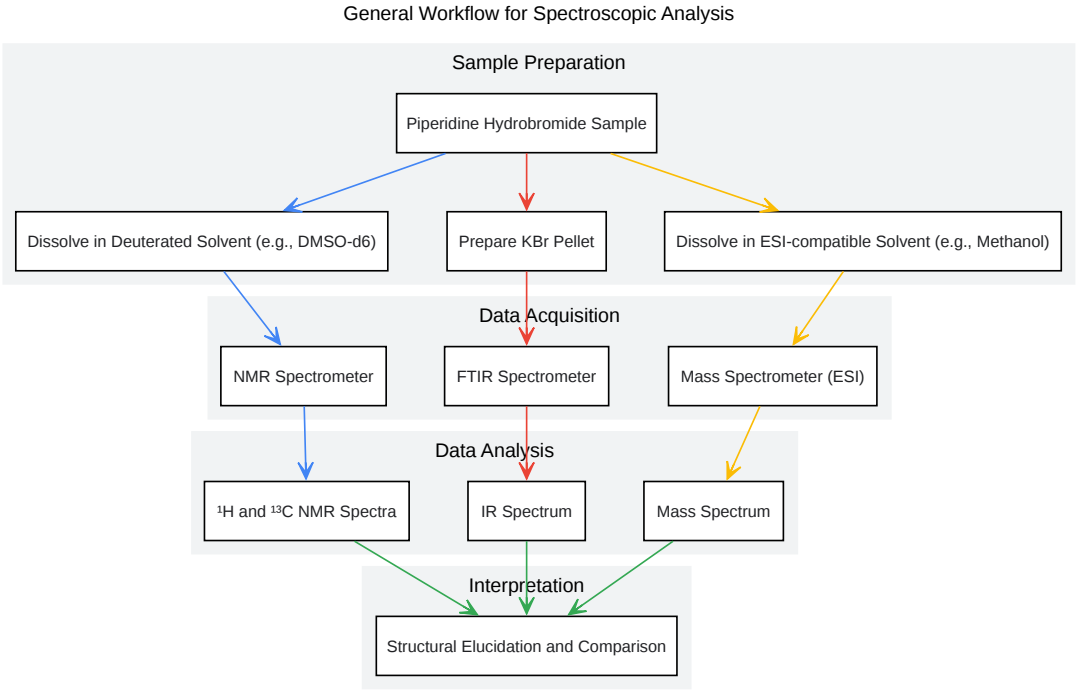
Experimental Protocols and Workflows

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The acquisition of high-quality spectroscopic data is contingent on meticulous sample preparation and appropriate instrumental parameters.

Spectroscopic Analysis Workflow

The general workflow for the spectroscopic analysis of piperidine salts is depicted in the following diagram.



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General workflow for spectroscopic analysis.

Detailed Methodologies

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: For ^{1}H NMR, approximately 5-10 mg of the piperidine salt was dissolved in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). For ^{13}C NMR, a more concentrated solution of 20-50 mg in the same volume of solvent is recommended. The solution was filtered through a glass wool plug into a 5 mm NMR tube to remove any particulate matter.
- Instrumentation: Spectra were acquired on a 400 MHz NMR spectrometer.
- Data Acquisition: ^{1}H NMR spectra were recorded with a sufficient number of scans to achieve a good signal-to-noise ratio. ^{13}C NMR spectra were acquired with proton decoupling.
- Data Processing: The free induction decay (FID) was Fourier transformed, and the resulting spectrum was phase and baseline corrected. Chemical shifts were referenced to the residual solvent peak.

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method): Approximately 1-2 mg of the solid piperidine salt was finely ground with 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. The mixture was then pressed into a transparent pellet using a hydraulic press.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer was used for analysis.
- Data Acquisition: The spectrum was recorded in the 4000-400 cm^{-1} range by averaging a number of scans to improve the signal-to-noise ratio. A background spectrum of a pure KBr pellet was also acquired for subtraction.
- Data Processing: The resulting spectrum was baseline corrected and the peaks were identified.

Mass Spectrometry (MS)

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- Sample Preparation: A dilute solution of the piperidine salt (approximately 10-100 µg/mL) was prepared in a solvent suitable for electrospray ionization (ESI), such as methanol or acetonitrile/water.
- Instrumentation: A mass spectrometer equipped with an ESI source was used.
- Data Acquisition: The analysis was performed in positive ion mode. The instrument was scanned over a mass range appropriate for the expected molecular ion.
- Data Processing: The resulting mass spectrum was analyzed to identify the mass-to-charge ratio (m/z) of the parent ion.

This comprehensive guide provides a foundation for the spectroscopic analysis of **piperidine hydrobromide** and its comparison with related compounds. The presented data and protocols are intended to facilitate accurate and efficient characterization in a laboratory setting.

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